

# 2-ME comparison paclitaxel microtubule inhibition

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## Compound Focus: 2-Methoxyestradiol

CAS No.: 362-07-2

Cat. No.: S548450

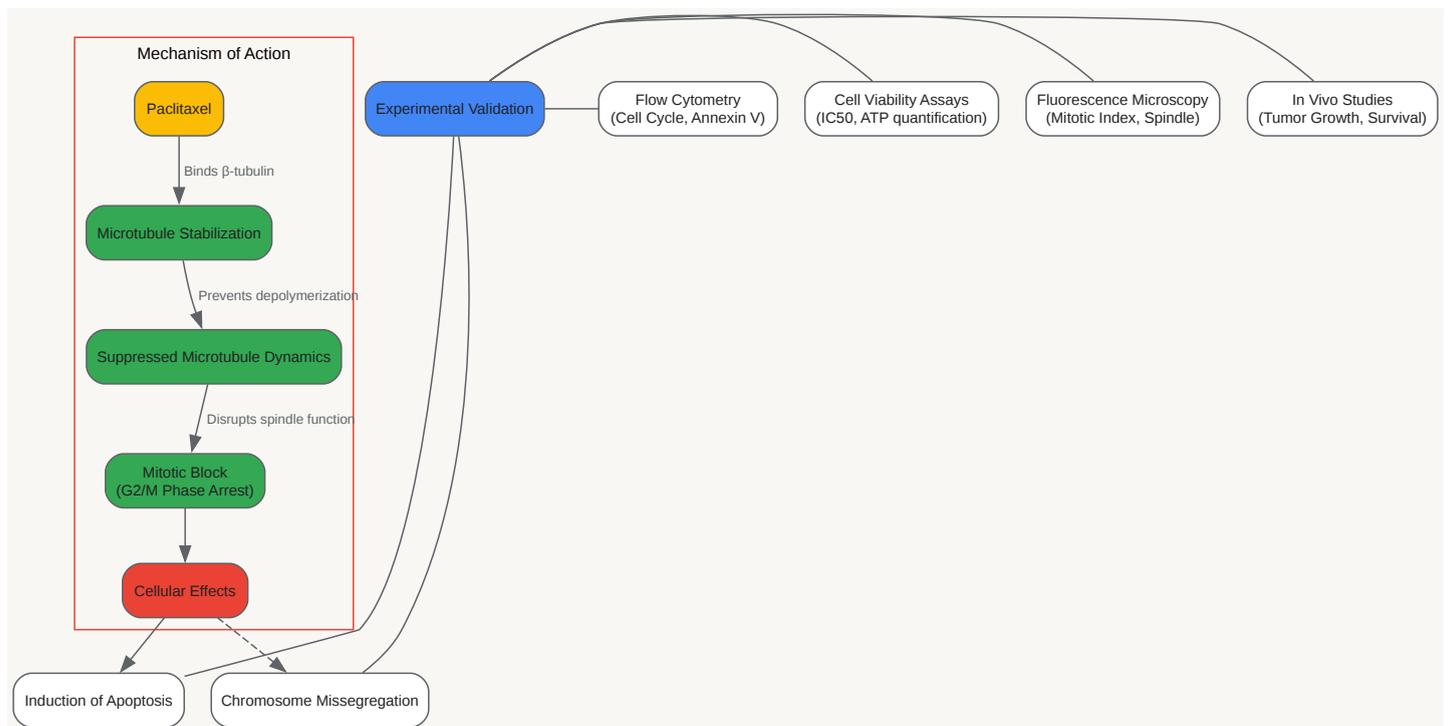
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## Paclitaxel Data Summary

Aspect	Available Experimental Data for Paclitaxel
<b>Primary Molecular Mechanism</b>	Binds to $\beta$ -tubulin, promotes microtubule assembly and stabilizes the polymerized structure, thereby blocking cell cycle progression at mitosis [1] [2].
<b>Key Experimental Findings</b>	At low, clinically relevant concentrations, it suppresses microtubule dynamics without significantly affecting polymer mass [3] [4]. It can induce a mitotic arrest or promote chromosome mis-segregation [3].
<b>Commonly Used In Vitro Models</b>	Human cancer cell lines (e.g., HeLa, ovarian cancer lines, B-cell lymphomas, pancreatic cancer lines) [3] [5] [6].
<b>Typical In Vivo Models</b>	Mouse xenograft models (e.g., ovarian cancer, pancreatic cancer, patient-derived xenografts/PDX) [5] [6] [7].
<b>Sample Experimental Readout</b>	Cell cycle analysis (G2/M arrest), apoptosis assays (Annexin V, caspase-3), dynamic instability parameters, tumor volume measurement, survival analysis [3] [5] [8].

## Paclitaxel Mechanism and Experimental Pathways

The following diagram illustrates the established mechanism of paclitaxel and common experimental pathways for validating its activity, based on the available research.



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## Suggestions for Finding 2-ME Data

To build your complete comparison guide, I suggest you try the following approaches to locate the necessary information on 2-ME:

- **Use specialized scientific databases:** Conduct a targeted search in repositories like **PubMed, Google Scholar, or SciFinder**. Using specific queries such as "**2-Methoxyestradiol** microtubule inhibition mechanism" or "2-ME tubulin binding" may yield the required experimental data.
- **Consult specialized reviews:** Look for review articles on microtubule inhibitors, which often contain comparative tables or discussions on different agents, including 2-ME.
- **Explore structural data:** If available, consult resources like the Protein Data Bank (PDB) for structures of tubulin bound to 2-ME, which can provide high-resolution mechanistic insights.

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## References

1. Progress in research on paclitaxel and tumor immunotherapy [cdbl.biomedcentral.com]
2. Exploring tubulin-paclitaxel binding modes through ... [nature.com]
3. Two Antagonistic Microtubule Targeting Drugs Act ... [pmc.ncbi.nlm.nih.gov]
4. Mechanisms of kinetic stabilization by the drugs paclitaxel and ... [pmc.ncbi.nlm.nih.gov]
5. Preclinical Activity of Two Paclitaxel Nanoparticle ... [pubmed.ncbi.nlm.nih.gov]
6. Preclinical Activity of Two Paclitaxel Nanoparticle ... [pmc.ncbi.nlm.nih.gov]
7. Inhibiting microtubule polymerization with EAPB02303, a ... [nature.com]
8. Frontiers | Non-linear Dose Response of Lymphocyte Cell Lines to... [frontiersin.org]

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